

# 2-Amino-5-(diethylamino)toluene

## Monohydrochloride molecular weight and purity

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### Compound of Interest

Compound Name: 2-Amino-5-(diethylamino)toluene  
Monohydrochloride

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An In-depth Technical Guide on **2-Amino-5-(diethylamino)toluene Monohydrochloride**:  
Molecular Weight and Purity

This technical guide provides a comprehensive overview of the molecular weight and purity of **2-Amino-5-(diethylamino)toluene Monohydrochloride** (CAS No. 2051-79-8), a chemical compound used in various industrial and research applications, including as an intermediate in the synthesis of dyes. This document is intended for researchers, scientists, and professionals in drug development and other relevant fields.

## Core Compound Data

Quantitative data for **2-Amino-5-(diethylamino)toluene Monohydrochloride** is summarized in the table below for easy reference and comparison.

| Parameter         | Value   | Source(s)    |
|-------------------|---|--------------|
| Molecular Formula | C <sub>11</sub> H <sub>19</sub> ClN <sub>2</sub> or C <sub>11</sub> H <sub>18</sub> N <sub>2</sub> ·HCl | [1][2][3][4] |
| Molecular Weight  | 214.735 g/mol (NIST) 214.74 g/mol (Commercial Suppliers)  | [1][2][3][4] |
| Purity (HPLC)     | >98.0% or 98-100%   | [2][4][5]    |
| Purity (UV-VIS)   | 99-100%   | [6]          |
| Appearance        | White to brown powder or crystals   | [2][4][6]    |
| Melting Point     | 250 °C (decomposes)   | [6]          |
| Solubility        | Soluble in water  | [7][6]       |

## Experimental Protocols for Purity Determination

The purity of **2-Amino-5-(diethylamino)toluene Monohydrochloride** is most commonly determined using High-Performance Liquid Chromatography (HPLC). Other methods such as UV-VIS Spectroscopy, Infrared (IR) Spectroscopy, and solubility tests are also employed to ensure the quality of the compound.

### Purity Determination by High-Performance Liquid Chromatography (HPLC)

This protocol outlines a general procedure for determining the purity of **2-Amino-5-(diethylamino)toluene Monohydrochloride** using reverse-phase HPLC with UV detection.

Objective: To separate and quantify impurities in a sample of **2-Amino-5-(diethylamino)toluene Monohydrochloride** to determine its purity.

Materials and Reagents:

- **2-Amino-5-(diethylamino)toluene Monohydrochloride** sample
- HPLC-grade acetonitrile

- HPLC-grade water
- Trifluoroacetic acid (TFA) or other suitable buffer
- Reference standard of **2-Amino-5-(diethylamino)toluene Monohydrochloride** (if available)
- Volumetric flasks, pipettes, and autosampler vials

Instrumentation:

- High-Performance Liquid Chromatography (HPLC) system equipped with:
  - Degasser
  - Binary or quaternary pump
  - Autosampler
  - Column oven
  - UV-Vis detector

Procedure:

- Mobile Phase Preparation:
  - Mobile Phase A: 0.1% TFA in HPLC-grade water.
  - Mobile Phase B: 0.1% TFA in HPLC-grade acetonitrile.
  - Filter and degas both mobile phases before use.
- Standard and Sample Preparation:
  - Standard Solution: Accurately weigh a known amount of the reference standard and dissolve it in a suitable solvent (e.g., a mixture of Mobile Phase A and B) to a final concentration of approximately 1 mg/mL.

- Sample Solution: Prepare the sample solution in the same manner as the standard solution.
- Chromatographic Conditions (Example):
  - Column: C18 reverse-phase column (e.g., 4.6 x 250 mm, 5 µm particle size).
  - Flow Rate: 1.0 mL/min.
  - Column Temperature: 30 °C.
  - Detection Wavelength: 254 nm (or a wavelength of maximum absorbance for the compound).
  - Injection Volume: 10 µL.
  - Gradient Elution:

| Time (min) | % Mobile Phase A | % Mobile Phase B |
|------------|------------------|------------------|
| 0          | 95               | 5                |
| 25         | 5                | 95               |
| 30         | 5                | 95               |
| 31         | 95               | 5                |

| 35 | 95 | 5 |

- Analysis:
  - Inject the standard solution to determine the retention time of the main peak.
  - Inject the sample solution.
  - Integrate the peaks in the chromatogram.
- Calculation of Purity:

- Purity is typically calculated based on the area percent of the main peak relative to the total area of all peaks in the chromatogram.
- $\text{Purity (\%)} = (\text{Area of the main peak} / \text{Total area of all peaks}) \times 100$

## Purity Assessment by UV-VIS Spectroscopy

This method can be used as a supplementary technique to confirm the identity and estimate the purity of the compound.

Objective: To measure the absorbance spectrum of the compound and compare it to a reference or expected spectrum.

Procedure:

- Prepare a dilute solution of the sample in a suitable solvent (e.g., water or ethanol).
- Use a calibrated UV-VIS spectrophotometer to scan the absorbance of the solution over a relevant wavelength range (e.g., 200-400 nm).
- The resulting spectrum should show a maximum absorbance at a characteristic wavelength for the compound. The shape of the spectrum can be compared to a reference standard.
- Purity can be estimated by comparing the absorbance of the sample at a specific wavelength to that of a known concentration of a pure standard.

## Structural Confirmation by Infrared (IR) Spectroscopy

IR spectroscopy is used to confirm the presence of key functional groups in the molecule, thereby verifying its identity.

Objective: To obtain an infrared spectrum of the compound and confirm that it conforms to the expected structure.<sup>[5][7][6]</sup>

Procedure:

- The sample (typically in solid form) is prepared as a KBr pellet or a mineral oil mull.

- The IR spectrum is recorded using an FTIR spectrometer.
- The positions and shapes of the absorption bands are compared to a reference spectrum or correlated with the expected functional groups of **2-Amino-5-(diethylamino)toluene Monohydrochloride**.

## Workflow and Pathway Visualizations

The following diagrams illustrate the general workflow for the quality control and analysis of a chemical sample like **2-Amino-5-(diethylamino)toluene Monohydrochloride**.

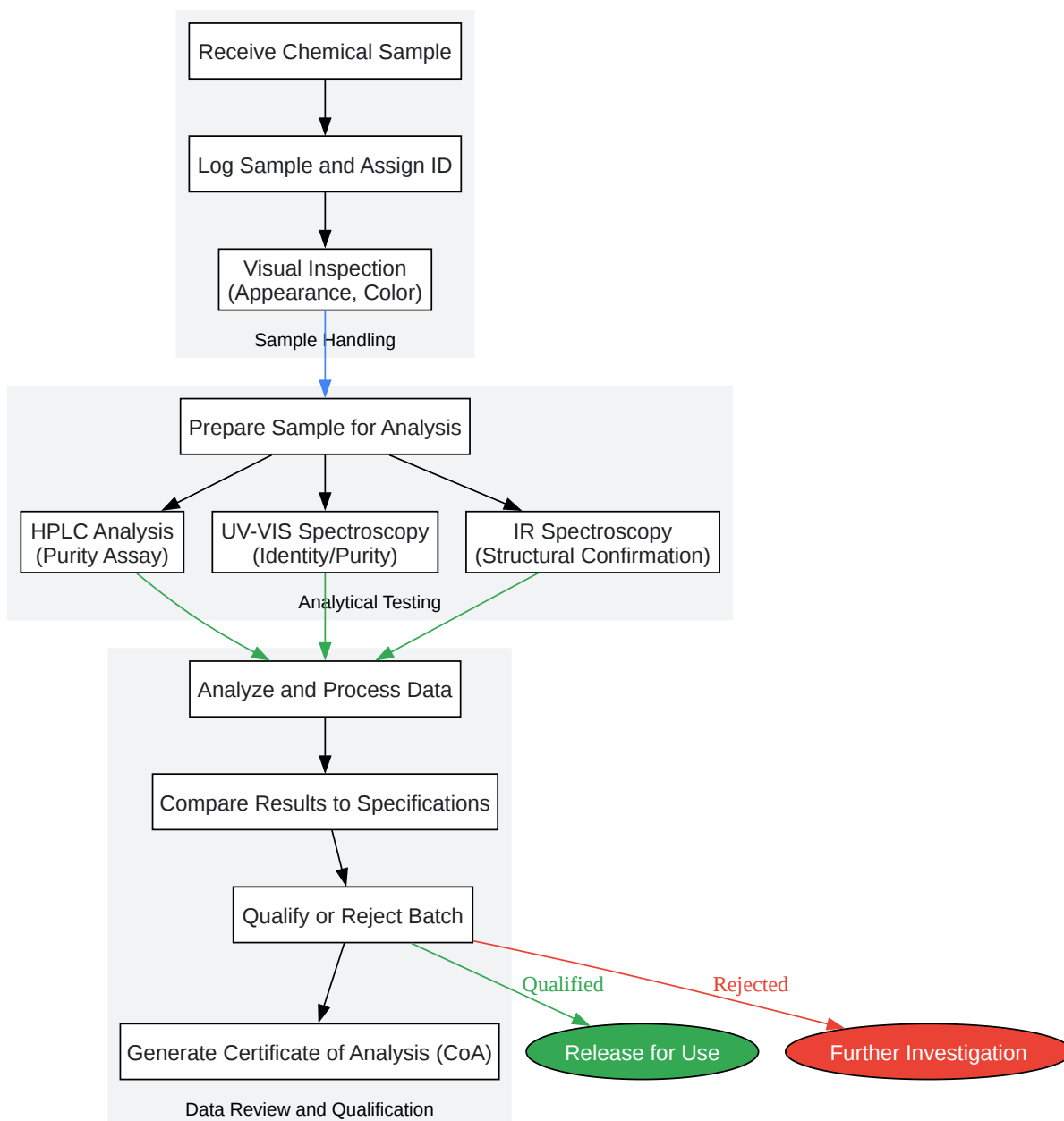


Figure 1: General Workflow for Chemical Purity Analysis

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